

Sotagliflozin linearity range LOD LOQ determination

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Compound Focus: Sotagliflozin

CAS No.: 1018899-04-1

Cat. No.: S543610

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Summary of Analytical Parameters for Sotagliflozin

The following table summarizes the key validation parameters from different analytical methods for **Sotagliflozin**:

Method	Linearity Range (µg/mL)	LOD (µg/mL)	LOQ (µg/mL)	Detection Wavelength	Retention Time
UPLC-PDA [1]	10 - 50	0.05	0.10	225 nm	0.516 min
UPLC [2]	4 - 60	0.12	0.40	242 nm	0.761 min
RP-HPLC [3]	Not specified	Not specified	Not specified	249 nm	3.748 min
Electrochemical Sensor [4]	0.00036 - 35.2*	0.000000106*	N/A	N/A	N/A

*Values converted from molar concentration for comparison: Linearity $\sim 8.0 \times 10^{-10}$ M to 8.0×10^{-5} M; LOD = 2.65×10^{-10} M.

Detailed Experimental Protocols

1. UPLC-PDA Method for Sotagliflozin Quantification [1]

- **Chromatographic Conditions:**

- **Column:** Waters BEH UPLC (2.1 × 50 mm, 1.7 μm)
- **Mobile Phase:** 70% acetonitrile + 30% 0.1% ortho-phosphoric acid buffer
- **Flow Rate:** 0.25 mL/min (isocratic)
- **Detection:** PDA at 225 nm
- **Injection Volume:** 5 μL
- **Column Temperature:** Ambient
- **Run Time:** 3 minutes

- **Standard Solution Preparation:**

- Accurately weigh 10 mg of **Sotagliflozin** working standard.
- Transfer to a 10 mL volumetric flask, add 2 mL acetonitrile, and sonicate to dissolve.
- Dilute to volume with mobile phase to obtain 1000 μg/mL stock solution.
- Pipette 0.3 mL of stock solution into a 10 mL volumetric flask and dilute to volume with mobile phase to obtain 30 μg/mL working standard.

- **Linearity, LOD, and LOQ Determination:**

- Prepare standard solutions at concentrations of 10, 20, 30, 40, and 50 μg/mL from stock solution.
- Inject each concentration in triplicate and record peak areas.
- Plot average peak area versus concentration to generate calibration curve.
- Calculate LOD and LOQ based on signal-to-noise ratios of 3:1 and 10:1, respectively.

2. Electrochemical Sensor Method for Sotagliflozin [4]

- **Sensor Preparation:**

- Synthesize Ni-MOF/CNTs nanocomposite using one-pot solvothermal method.
- Mix 0.173 g NiCl₂·6H₂O and 0.332 g 1,4-dicarboxybenzene in 10 mL DMF (Solution A).
- Disperse 5 wt% oxidized MWCNTs in 20 mL DMF using ultrasonication for 30 min (Suspension B).
- Combine Solution A with Suspension B and sonicate for additional 30 min.
- Transfer mixture to Teflon-lined autoclave and heat at 150°C for 24 hours.
- Cool naturally, collect product by centrifugation, wash with DMF and ethanol, then dry at 60°C.

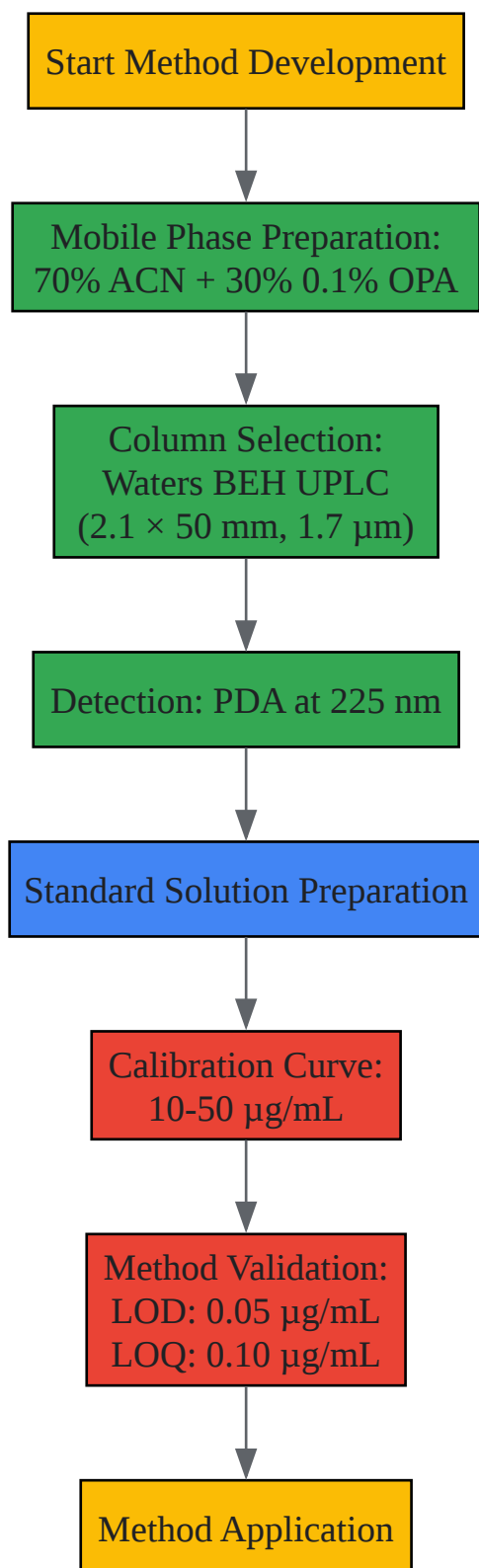
- **Electrode Modification:**

- Prepare carbon paste electrode by mixing graphite powder with paraffin oil.
- Modify electrode by dispersing Ni-MOF/CNTs nanocomposite in ethanol and drop-casting onto electrode surface.

- **Measurement Procedure:**

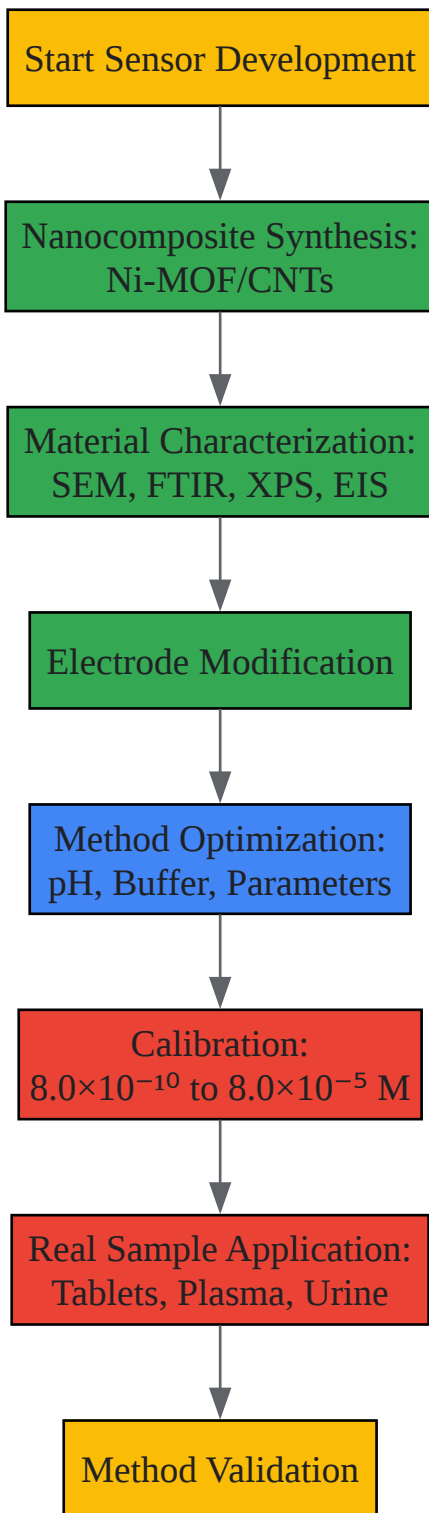
- Prepare standard solutions of **Sotagliflozin** in Britton-Robinson buffer (pH 10.0).
- Use differential pulse voltammetry with parameters:
 - Potential range: -0.2 to +0.6 V
 - Pulse amplitude: 50 mV
 - Pulse width: 50 ms
 - Scan rate: 20 mV/s
- Record voltammograms for standard solutions and construct calibration curve.
- Determine LOD based on $3 \times$ standard deviation of blank/slope of calibration curve.

Workflow Diagrams



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Diagram 1: UPLC-PDA method development workflow for **Sotagliflozin** quantification.



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Diagram 2: Electrochemical sensor development workflow for **Sotagliflozin** detection.

Discussion and Conclusion

The search results reveal that both chromatographic and electrochemical methods have been successfully developed and validated for **Sotagliflozin** determination. The UPLC methods provide robust approaches for quality control analysis with the advantage of short analysis times (under 3 minutes) [1] [2]. The electrochemical sensor method offers exceptional sensitivity with a LOD of 2.65×10^{-10} M, making it suitable for biological sample analysis and therapeutic drug monitoring [4].

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